

The Discovery and Synthesis of GW 833972A: A Technical Guide

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Compound of Interest

Compound Name: GW 833972A

Cat. No.: B1443875

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Abstract

GW 833972A is a potent and highly selective cannabinoid receptor 2 (CB2) agonist, demonstrating a significant therapeutic potential in preclinical models of chronic cough and neuroinflammatory conditions. Developed by GlaxoSmithKline, this small molecule has been instrumental in elucidating the role of the CB2 receptor in various physiological and pathological processes. This technical guide provides a comprehensive overview of the discovery, synthesis, and key biological data of **GW 833972A**, intended to serve as a valuable resource for researchers in the field of cannabinoid science and drug development.

Introduction

The endocannabinoid system, comprising cannabinoid receptors, endogenous ligands, and metabolic enzymes, plays a crucial role in maintaining homeostasis. The cannabinoid receptor 2 (CB2) is primarily expressed in the peripheral nervous system and on immune cells, making it an attractive therapeutic target for inflammatory and pain-related disorders, while avoiding the psychoactive effects associated with cannabinoid receptor 1 (CB1) activation. **GW 833972A** emerged from discovery efforts to identify selective CB2 agonists with therapeutic utility.

Physicochemical Properties

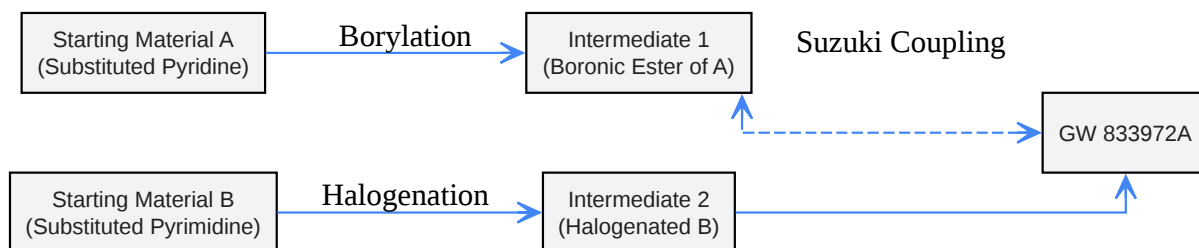
A clear understanding of the physicochemical properties of a compound is fundamental for its development and application in research. The key properties of **GW 833972A** are summarized in the table below.

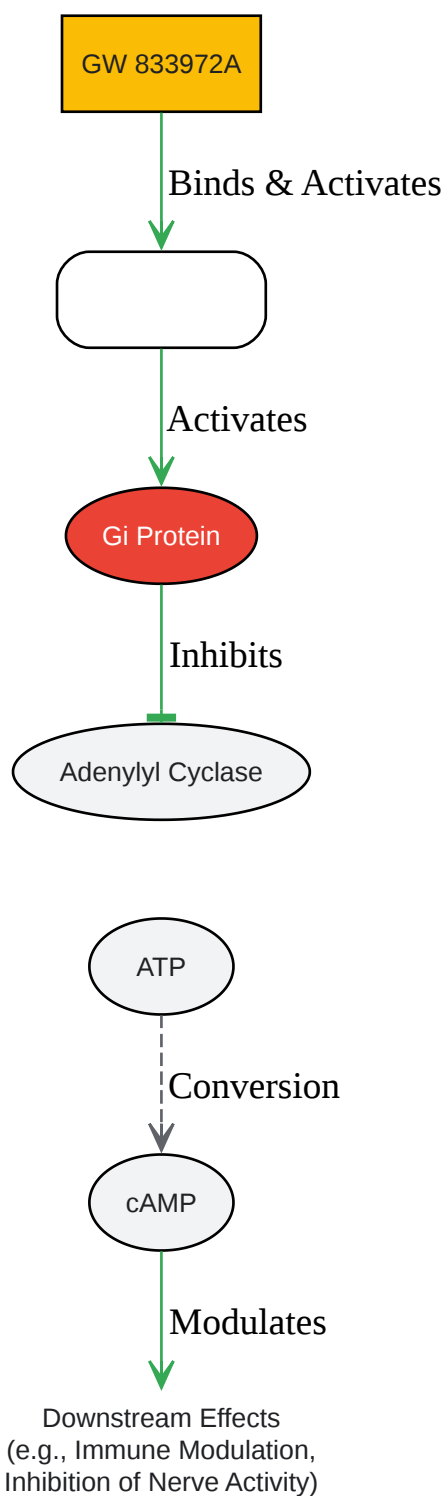
Property	Value
IUPAC Name	N-{4-[4-(3-Chloro-5-fluoro-2-pyridinyl)phenyl]-2-pyrimidinyl}-N-methylacetamide
CAS Number	1092502-33-4
Molecular Formula	C23H18ClFN4O
Molecular Weight	432.87 g/mol
Appearance	White to off-white solid

Synthesis of GW 833972A

The synthesis of **GW 833972A** involves a multi-step sequence, culminating in a key Suzuki coupling reaction to form the biaryl core. The general synthetic scheme is outlined below. While the exact, detailed protocol from the initial discovery is proprietary, the following represents a plausible and common synthetic route based on related patent literature.

Synthetic Workflow





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